

Safeguarding Your Research: A Guide to Handling 1-O-Dodecylglycerol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-O-Dodecylglycerol

Cat. No.: B054242

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This document provides crucial safety and logistical information for the handling and disposal of **1-O-Dodecylglycerol**. The following procedural guidance is designed to ensure the safety of laboratory personnel and the integrity of experimental workflows.

Essential Safety Information

1-O-Dodecylglycerol is a chemical that requires careful handling to minimize health risks. While it is not classified as a hazardous substance, it may cause skin and eye irritation upon contact. The following table summarizes key safety and physical property information.

| Parameter | Value | Reference |
|---------------------|---|-----------|
| Chemical Name | 3-(dodecyloxy)-1,2-propanediol | [1] |
| CAS Number | 1561-07-5 | [1][2][3] |
| Molecular Formula | C15H32O3 | [1][2] |
| Molecular Weight | 260.41 g/mol | [1][2][3] |
| Appearance | White to off-white solid | [3][4] |
| Melting Point | 48 - 50°C | [3] |
| Solubility | Soluble in Methanol and DMSO (10 mM). Slightly soluble in Chloroform. | [1][2][3] |
| Storage Temperature | -20°C | [3] |

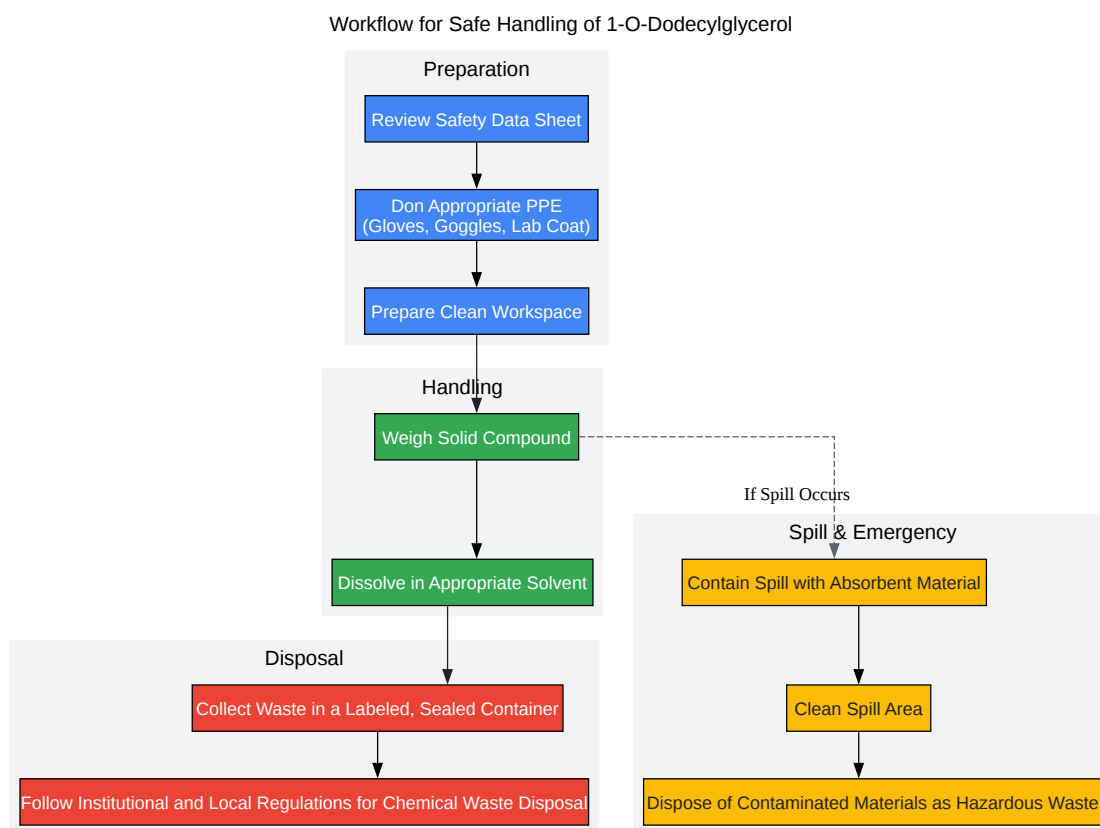
Personal Protective Equipment (PPE)

Proper personal protective equipment is essential to ensure safety when handling **1-O-Dodecylglycerol**. The following PPE is recommended:

- **Eye Protection:** Safety glasses with side shields or goggles should be worn to prevent eye contact.[4][5]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene) are required to prevent skin contact.
- **Skin and Body Protection:** A lab coat is necessary to protect against accidental spills.[4] For larger quantities or when there is a risk of significant splashing, additional protective clothing may be required.

Procedural Workflow for Handling 1-O-Dodecylglycerol

The following diagram outlines the standard operating procedure for the safe handling of **1-O-Dodecylglycerol** from receipt to disposal.



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References

- 1. caymanchem.com [caymanchem.com]
- 2. 1-O-Dodecylglycerol by MedChem Express, Cat. No. HY-W127386-1G | Lucerna-Chem AG [shop.lucerna-chem.ch]
- 3. 1-O-DODECYL-RAC-GLYCEROL [m.chemicalbook.com]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. accstorefront.ce9ripimyl-lgcltdazu3-p1-public.model-t.cc.commerce.ondemand.com [accstorefront.ce9ripimyl-lgcltdazu3-p1-public.model-t.cc.commerce.ondemand.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Guide to Handling 1-O-Dodecylglycerol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054242#personal-protective-equipment-for-handling-1-o-dodecylglycerol]

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